

Comparative Mass Spectrometric Profiling: N-Methoxy-N-methylbut-2-enamide vs. Structural Analogs

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Compound of Interest

Compound Name: *N-Methoxy-N-methylbut-2-enamide*
CAS No.: 109480-79-7
Cat. No.: B3184315

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Executive Summary

N-Methoxy-N-methylbut-2-enamide (commonly referred to as the Weinreb amide of crotonic acid) represents a critical intermediate in the synthesis of

-unsaturated ketones. Its mass spectrometric (MS) behavior is distinct, governed by the interplay between the labile N–O bond (the "Weinreb signature") and the stabilizing conjugation of the alkene.

This guide provides a technical comparison of its fragmentation patterns against two key analogs: N,N-Dimethylbut-2-enamide (electronic analog) and N-Methoxy-N-methylbutanamide (saturation analog). By understanding these differences, researchers can definitively identify impurities and monitor reaction progress without reliance on external reference standards.

Mechanistic Deep Dive: The "Weinreb" Effect in MS

The fragmentation of Weinreb amides under Electron Ionization (EI) is driven by two competing factors: Acylium Ion Stability and Heteroatom-Directed Cleavage.

The N–O Weak Link

Unlike standard amides, the N-methoxy-N-methyl moiety introduces a weak N–O bond. Upon ionization, the radical cation often localizes on the nitrogen or oxygen. The cleavage of the N–O bond (loss of methoxy radical,

) is a diagnostic pathway rarely seen in standard dialkyl amides.

Conjugation Stabilization

In **N-Methoxy-N-methylbut-2-enamide**, the double bond at C2-C3 provides resonance stabilization to the resulting acylium ion (

). This makes the

-cleavage (loss of the amine portion) highly favorable, often yielding the base peak.

Comparative Analysis: Target vs. Alternatives

We compare the target molecule against two controls to isolate specific structural effects.

Feature	Target (Candidate A)	Control 1 (Candidate B)	Control 2 (Candidate C)
Compound	N-Methoxy-N-methylbut-2-enamide	N,N-Dimethylbut-2-enamide	N-Methoxy-N-methylbutanamide
Structure	Conjugated Weinreb Amide	Conjugated Dialkyl Amide	Saturated Weinreb Amide
Formula			
MW	129 Da	113 Da	131 Da
Key Difference	Reference Standard	Lacks N-O bond (No Methoxy)	Lacks Double Bond (Saturated)

Fragmentation Data Comparison

The following table summarizes the theoretical fragmentation ions observed in EI-MS (70 eV).

Fragment Type	Target (m/z)	Control 1 (m/z)	Control 2 (m/z)	Mechanistic Origin
Molecular Ion ()	129	113	131	Parent ion stability varies; conjugated are more stable.
Diagnostic Loss 1	98 (M-31)	N/A	100 (M-31)	Loss of . Specific to Weinreb amides. [1] [2]
-Cleavage (Acylium)	69 (Base Peak)	69 (Base Peak)	71	Cleavage of amide bond. 69 = Crotonyl; 71 = Butyryl.
Secondary Loss	41	41	43	Loss of CO from Acylium ion (vs).
Amine Fragment	61	44	61	Charge retention on the amine species (less common).

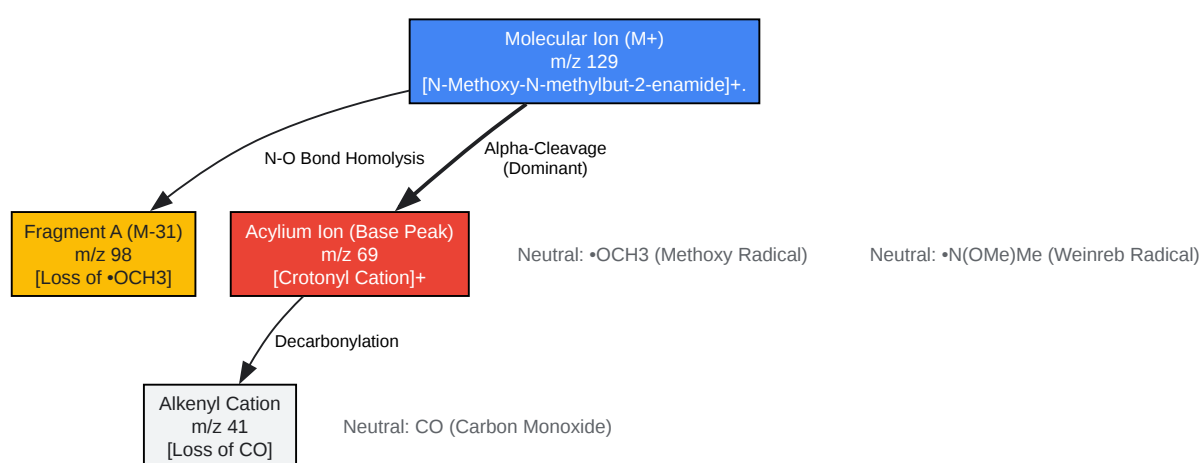
Interpretation

- Target vs. Control 1 (The Oxygen Effect): Both produce the m/z 69 crotonyl cation. However, the Target shows a distinct m/z 98 peak (loss of methoxy) which is impossible for Control 1. Control 1 will instead show loss of a methyl radical (M-15) or dimethylamine.

- Target vs. Control 2 (The Unsaturation Effect): The shift of the acylium ion from m/z 71 (Control 2) to m/z 69 (Target) confirms the presence of the double bond. The "McLafferty Rearrangement" is generally suppressed in the Target due to the double bond geometry, whereas Control 2 may show minor McLafferty rearrangement ions (m/z 74).

Visualization of Fragmentation Pathways[3][4][5]

The following diagram illustrates the specific fragmentation cascade for **N-Methoxy-N-methylbut-2-enamide**.



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Caption: Figure 1. Primary EI-MS fragmentation pathway of **N-Methoxy-N-methylbut-2-enamide** showing the competition between N-O cleavage and

-cleavage.

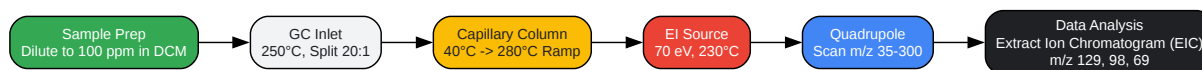
Experimental Protocol: GC-MS Identification

To replicate these results or validate the synthesis of this compound, follow this self-validating protocol.

Method Parameters

- Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977 or equivalent).
- Inlet: Split/Splitless (Split ratio 20:1 to prevent detector saturation).
- Column: HP-5ms or DB-5ms (30m x 0.25mm x 0.25 μ m). Non-polar stationary phases are ideal for amides.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Ionization: Electron Impact (EI) at 70 eV.[3]
- Scan Range: m/z 35–300.

Workflow Diagram



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Caption: Figure 2. Standardized GC-MS workflow for the analysis of volatile Weinreb amides.

Validation Criteria (Self-Check)

- Retention Time: The target (conjugated) should elute after the N,N-dimethyl analog (lower MW) but slightly before the saturated analog (similar MW but higher flexibility/boiling point interaction).
- Ion Ratio Check:
 - Confirm Parent Ion: m/z 129 (Must be visible, though potentially low intensity).
 - Confirm Base Peak: m/z 69.
 - Pass/Fail Metric: If m/z 98 is absent, the N-methoxy group may have degraded (check for thermal decomposition in the inlet).

References

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